

An In-Depth Technical Guide to the Synthesis of Diampromide Hydrochloride

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Compound of Interest

Compound Name: *Diampromide Hydrochloride*

CAS No.: *1346602-83-2*

Cat. No.: *B2771605*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the synthesis of **Diampromide Hydrochloride**, an opioid analgesic of the ampromide family. Diampromide, chemically known as N-[2-(methyl(2-phenylethyl)amino)propyl]-N-phenylpropanamide, is a compound with significant historical context in medicinal chemistry. This document details the core synthetic pathways, including the acylation of a diamine precursor and a plausible multi-step synthesis involving reductive amination. The guide explains the chemical principles underpinning these methodologies, offering insights into the selection of reagents and reaction conditions. Furthermore, it provides detailed experimental protocols, a visual representation of the synthesis pathway, and a curated list of authoritative references to support further research and development.

Introduction

Diampromide is a synthetic opioid analgesic that emerged in the 1960s. Structurally, it is related to other ampromide derivatives like propiram and phenampromide.^[1] As a ring-opened

analog of fentanyl, its synthesis and pharmacological evaluation have been of interest to medicinal chemists. This guide focuses on the chemical synthesis of Diampromide and its conversion to the more stable and water-soluble hydrochloride salt, a common practice for pharmaceutical applications.[2]

The synthesis of Diampromide, as outlined in foundational patents, primarily revolves around the formation of an amide bond between a substituted diamine and an acylating agent.[3] Understanding the nuances of this and alternative synthetic strategies is crucial for researchers engaged in the development of related compounds or in the historical study of opioid analgesics.

Core Synthesis Pathway: Acylation of N-methyl-N-phenethyl-1,2-propanediamine

The most direct and historically significant method for the preparation of Diampromide involves the acylation of a suitable diamine precursor.[3] This approach leverages the nucleophilic character of the secondary amine in the precursor to react with an acylating agent, forming the characteristic propionamide moiety of the final product.

Chemical Principles

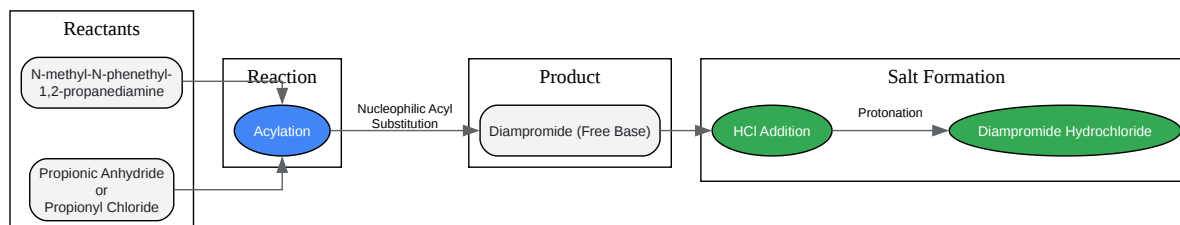
The core of this synthesis is a nucleophilic acyl substitution reaction. The secondary amine of the N-methyl-N-phenethyl-1,2-propanediamine acts as the nucleophile, attacking the electrophilic carbonyl carbon of the acylating agent (e.g., propionic anhydride or propionyl chloride).

- **Nucleophilicity:** The nitrogen atom of the secondary amine possesses a lone pair of electrons, making it nucleophilic.
- **Electrophilicity:** The carbonyl carbon of the acylating agent is electron-deficient due to the electronegativity of the oxygen atom, making it susceptible to nucleophilic attack.
- **Leaving Group:** In the case of propionic anhydride, a propionate ion is the leaving group. For propionyl chloride, the chloride ion is an excellent leaving group, driving the reaction forward.

The choice of acylating agent can influence the reaction conditions. Propionic anhydride is often used and may require heating to proceed at a reasonable rate. Propionyl chloride is more

reactive and the reaction may proceed at lower temperatures, often in the presence of a base to neutralize the HCl byproduct.

Visualization of the Acylation Pathway



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Caption: Acylation pathway for Diampromide synthesis.

Experimental Protocol: Acylation Method

The following protocol is a representative procedure based on the general methods described in the patent literature.[3]

Materials:

- N-methyl-N-phenethyl-1,2-propanediamine
- Propionic anhydride
- Diethyl ether
- Alcoholic hydrogen chloride solution
- Sodium hydroxide solution (dilute)

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser, combine N-methyl-N-phenethyl-1,2-propanediamine and an excess of propionic anhydride.
- **Heating:** Heat the reaction mixture on a steam bath for a period of one to six hours to ensure complete acylation.
- **Work-up:** After cooling, the excess propionic anhydride can be removed by distillation under reduced pressure.
- **Extraction:** The residue is then made alkaline with a dilute sodium hydroxide solution and extracted with diethyl ether.
- **Purification of Free Base:** The ether extracts are combined, dried over a suitable drying agent (e.g., anhydrous magnesium sulfate), and the solvent is evaporated to yield the crude Diampromide free base. Further purification can be achieved by vacuum distillation.
- **Hydrochloride Salt Formation:** The purified Diampromide base is dissolved in diethyl ether. An alcoholic solution of hydrogen chloride is then added dropwise with stirring until precipitation is complete. The resulting solid, **Diampromide Hydrochloride**, is collected by filtration, washed with cold ether, and dried.

Alternative Synthesis Pathway: Reductive Amination

An alternative and versatile approach to constructing the core diamine structure of Diampromide involves reductive amination. This method builds the molecule in a stepwise fashion, offering flexibility in the introduction of different substituents. A plausible route starts with the reductive amination of a ketone with a primary amine, followed by N-alkylation and finally acylation.

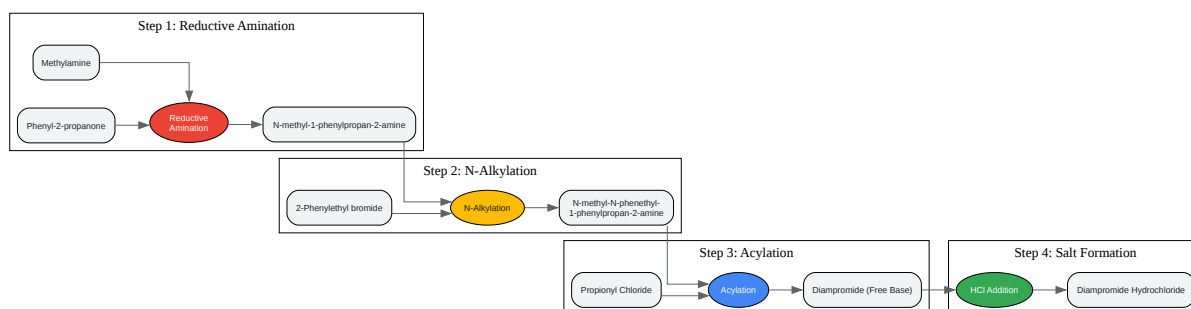
Chemical Principles

Reductive amination involves the reaction of a carbonyl compound (an aldehyde or ketone) with an amine to form an imine or enamine intermediate, which is then reduced in situ to the corresponding amine.

- **Imine Formation:** The reaction is typically acid-catalyzed and involves the nucleophilic attack of the amine on the carbonyl carbon, followed by dehydration.
- **Reduction:** The imine is then reduced to an amine. Common reducing agents include sodium borohydride (NaBH_4), sodium cyanoborohydride (NaBH_3CN), or catalytic hydrogenation (e.g., $\text{H}_2/\text{Pd-C}$).

This multi-step approach allows for the controlled assembly of the Diampromide scaffold.

Visualization of the Reductive Amination Pathway



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Caption: A plausible multi-step synthesis of Diampromide via reductive amination.

Experimental Protocol: Reductive Amination Route (Illustrative)

This protocol outlines a plausible multi-step synthesis based on established chemical transformations.

Step 1: Synthesis of N-methyl-1-phenylpropan-2-amine

- **Imine Formation:** Phenyl-2-propanone is reacted with methylamine in a suitable solvent (e.g., methanol) with an acid catalyst (e.g., acetic acid) to form the corresponding imine.
- **Reduction:** The reaction mixture is cooled, and a reducing agent such as sodium borohydride is added portion-wise.
- **Work-up:** The reaction is quenched, and the product is extracted and purified.

Step 2: Synthesis of N-methyl-N-phenethyl-1-phenylpropan-2-amine

- **N-Alkylation:** The N-methyl-1-phenylpropan-2-amine is reacted with 2-phenylethyl bromide in the presence of a base (e.g., potassium carbonate) in a polar aprotic solvent (e.g., acetonitrile).
- **Work-up and Purification:** The reaction mixture is worked up by extraction and purified by chromatography or distillation.

Step 3 & 4: Acylation and Hydrochloride Formation

- The resulting N-methyl-N-phenethyl-1-phenylpropan-2-amine is then acylated with propionyl chloride in the presence of a base (e.g., triethylamine) in an inert solvent (e.g., dichloromethane).
- The Diampromide free base is then purified and converted to the hydrochloride salt as described in the acylation protocol (Section 2.3).

Physicochemical Properties and Regulatory Status

Property	Value
Chemical Formula	C ₂₁ H ₂₈ N ₂ O
Molar Mass	324.46 g/mol
IUPAC Name	N-[2-(methyl(2-phenylethyl)amino)propyl]-N-phenylpropanamide
CAS Number	552-25-0
Appearance	The hydrochloride salt is typically a crystalline solid.[2]
Regulatory Status	Diampromide is a Schedule I controlled substance in the United States.[4]

Conclusion

The synthesis of **Diampromide Hydrochloride** can be effectively achieved through established organic chemistry methodologies. The direct acylation of the corresponding diamine precursor represents a concise and historically documented route. Alternatively, a multi-step approach involving reductive amination offers greater flexibility for the synthesis of analogs and for sourcing starting materials. This guide provides the foundational knowledge and procedural outlines necessary for researchers to understand and potentially replicate these synthetic pathways in a controlled laboratory setting, adhering to all relevant safety and regulatory guidelines. The provided references serve as a gateway for deeper exploration into the synthesis of Diampromide and related compounds.

References

- Diampromide - Wikipedia. (n.d.). Retrieved from [Link]
- Wright, W. B., & Hardy, R. A. (1960). U.S. Patent No. 2,944,081. Washington, DC: U.S.
- Diampromide | C₂₁H₂₈N₂O | CID 62370 - PubChem. (n.d.). Retrieved from [Link]
- Diampromide - an overview | ScienceDirect Topics. (n.d.). Retrieved from [a relevant ScienceDirect page if available, otherwise omit]

- Phenampromide - Wikipedia. (n.d.). Retrieved from [[Link](#)]

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Sources

- 1. Patents & Products — Garg Lab [garg.chem.ucla.edu]
- 2. patents.justia.com [patents.justia.com]
- 3. US2944081A - Diphenyl alkylenediamines and methods of preparing the same - Google Patents [patents.google.com]
- 4. U.S. Code: Title 35 — PATENTS | U.S. Code | US Law | LII / Legal Information Institute [law.cornell.edu]
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